

"o-Chlorophenyl diphenyl phosphate" CAS number and molecular structure

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Compound of Interest

Compound Name: *o*-Chlorophenyl diphenyl phosphate

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An In-depth Technical Guide to **o**-Chlorophenyl diphenyl phosphate

This technical guide provides a comprehensive overview of **o**-Chlorophenyl diphenyl phosphate, including its chemical identity, physicochemical properties, relevant experimental protocols, and logical workflows. This document is intended for researchers, scientists, and professionals in drug development and chemical safety assessment.

Chemical Identity and Structure

o-Chlorophenyl diphenyl phosphate is an organophosphate ester. Organophosphate esters are a class of compounds used as flame retardants, plasticizers, and industrial catalysts.

- CAS Number: 115-85-5[1][2]
- Molecular Formula: C₁₈H₁₄ClO₄P[1][2]
- Synonyms: (2-Chlorophenyl) diphenyl phosphate, 2-Chlorophenyl diphenyl phosphate, Phosphoric acid, 2-chlorophenyl diphenyl ester, NSC-2861[1][2][3]

The molecular structure consists of a central phosphate group bonded to three aryl groups: one *o*-chlorophenyl group and two phenyl groups.

Molecular Structure Representations:

- SMILES:P(Oc1c(Cl)cccc1)(Oc2ccccc2)(Oc3ccccc3)=O[\[1\]](#)
- InChI:InChI=1S/C18H14ClO4P/c19-17-13-7-8-14-18(17)23-24(20,21-15-9-3-1-4-10-15)22-16-11-5-2-6-12-16/h1-14H^[2]^[3]

Physicochemical Properties

Quantitative data for **o-Chlorophenyl diphenyl phosphate** is limited in publicly available literature. The following table summarizes its known properties. For context, properties of the related and more extensively studied compound, diphenyl phosphate (DPHP), are included where available.

Property	Value	Source
Molecular Weight	360.73 g/mol	[2]
Physical Form	Solid (predicted)	-
Boiling Point	397°C (calculated for DPHP)	[4]
Melting Point	67.5°C (experimental for DPHP)	[4]
Water Solubility	143.6 mg/L (calculated for DPHP)	[4]
Vapour Pressure	1.22 x 10 ⁻⁵ Pa (calculated for DPHP)	[4]
pKa	3.88 (experimental for DPHP)	[4]

Experimental Protocols

This section details relevant experimental methodologies for the synthesis and toxicological evaluation of aryl phosphate esters like **o-Chlorophenyl diphenyl phosphate**.

Synthesis Protocol: General Method for Chlorinated Diphenyl Phosphate

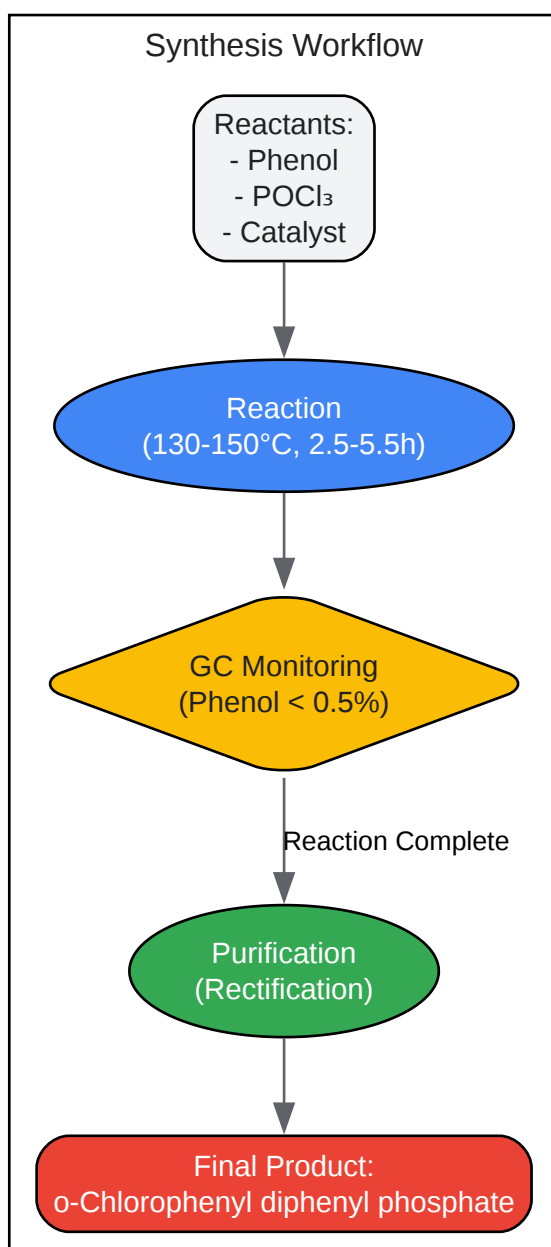
The following protocol is a general method for synthesizing chlorinated diphenyl phosphates based on the reaction of phenol with phosphorus oxychloride (POCl_3), which can be adapted for the specific synthesis of the o-chloro isomer.[5]

Materials:

- Phenol
- Phosphorus oxychloride (POCl_3)
- Catalyst (e.g., Triphenylphosphine, Triphenylphosphine oxide)
- Reaction vessel (reactor) equipped with heating and stirring capabilities
- Distillation apparatus

Procedure:

- Charge the reactor with phenol and phosphorus oxychloride (POCl_3). The typical molar ratio of phenol to POCl_3 is between 1:1 and 3:1.[5]
- Add the catalyst to the reaction mixture. The amount of catalyst (e.g., triphenylphosphine and triphenylphosphine oxide) typically ranges from 0.5% to 8% of the phenol weight.[5]
- Heat the mixture to a reaction temperature of 130-150°C.[5]
- Maintain the temperature and stir the mixture for 2.5 to 5.5 hours.[5]
- Monitor the reaction progress using Gas Chromatography (GC) to check for the consumption of phenol. The reaction is considered complete when the phenol content is less than 0.5%.[5]
- Upon completion, cool the reaction solution.
- Purify the final product, chlorinated diphenyl phosphate, via rectification (distillation).[5]



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Caption: General workflow for the synthesis of chlorinated diphenyl phosphates.

Toxicological Protocol: Developmental Toxicity Assessment in Zebrafish

This protocol describes a method for evaluating the developmental toxicity of aryl phosphate esters, adapted from studies on diphenyl phosphate (DHPH).[6] The zebrafish (*Danio rerio*)

model is frequently used due to its rapid development and optical transparency.

Materials:

- Wild-type zebrafish embryos
- **o-Chlorophenyl diphenyl phosphate** stock solution (in a suitable solvent like DMSO)
- Embryo medium (e.g., E3 medium)
- o-dianisidine staining solution
- Stereomicroscope with a camera
- Image analysis software (e.g., ImageJ)
- Reagents for RNA extraction and mRNA sequencing

Procedure:

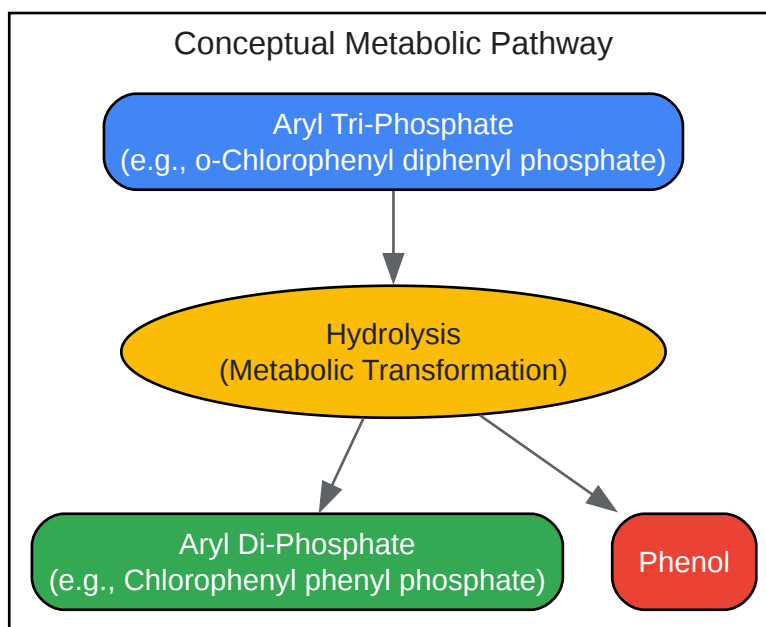
- Exposure:
 - Collect freshly fertilized zebrafish embryos.
 - At 24 hours post-fertilization (hpf), place embryos in multi-well plates containing embryo medium.
 - Expose embryos to a range of concentrations of **o-Chlorophenyl diphenyl phosphate** (and a vehicle control) until 72 hpf.
- Hemoglobin Staining (Assessment of Anemia):
 - At 72 hpf, dechorionate the embryos manually.
 - Stain the embryos with o-dianisidine solution to visualize hemoglobin.
 - Image the pericardial region of each embryo under a stereomicroscope.[6]

- Quantify the staining intensity using image analysis software to assess relative hemoglobin levels. A significant decrease in staining indicates potential anemia.[6]
- Transcriptomic Analysis (mRNA-Sequencing):
 - Pool embryos from each exposure group at a specific time point (e.g., 72 hpf).
 - Extract total RNA from the pooled samples.
 - Perform mRNA-sequencing to analyze changes in gene expression profiles resulting from the chemical exposure.[6]
 - Analyze the data to identify disrupted biological pathways, such as those related to mitochondrial function or heme biosynthesis, which have been observed in DPHP toxicity studies.[6][7]

Biological Activity and Metabolism

o-Chlorophenyl diphenyl phosphate belongs to the class of aryl phosphate esters, which are known to undergo metabolic transformation. The primary metabolite of the widely used triphenyl phosphate (TPHP) is diphenyl phosphate (DPHP).[4][6] This metabolic conversion occurs through hydrolysis. It is plausible that **o-Chlorophenyl diphenyl phosphate** undergoes a similar metabolic process.

Toxicological studies on DPHP, the metabolite of TPHP, have shown that it can induce developmental toxicity, including cardiac defects and disruption of heme biosynthesis in zebrafish embryos, although its potency is generally lower than the parent compound TPHP.[6][7][8] Given the structural similarity, investigating the potential endocrine-disrupting effects and developmental toxicity of **o-Chlorophenyl diphenyl phosphate** is warranted.



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Caption: Conceptual metabolic pathway of an aryl tri-phosphate ester.

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